

Aplithianine A fibrolamellar hepatocellular carcinoma FLHCC treatment

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Aplithianine A

Cat. No.: S12853215

Get Quote

Understanding Fibrolamellar Hepatocellular Carcinoma (FLHCC)

FLHCC is a rare and lethal liver cancer distinct from the more common hepatocellular carcinoma (HCC). The table below summarizes its key characteristics and the primary challenges in its treatment [1].

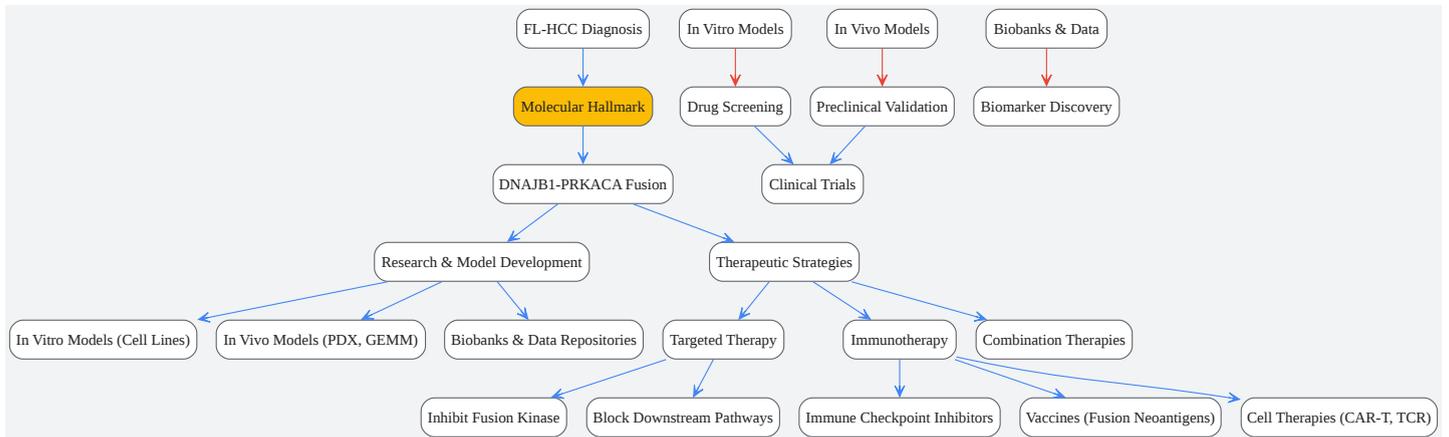
Feature	Description
Typical Age of Onset	Adolescents and young adults (median age ~22 years)
Key Molecular Hallmark	Near-universal presence of the DNAJB1-PRKACA fusion gene
Common Clinical Presentation	Abdominal pain, a palpable mass, anorexia; often diagnosed at an advanced stage
Standard of Care	Surgical resection (only treatment with curative intent). No standard systemic therapy exists.
Major Treatment Challenge	Low response to chemotherapy and targeted therapies approved for conventional HCC.

The **DNAJB1-PRKACA fusion gene** is considered the signature oncogenic driver of FLHCC [1]. This fusion results from a somatic deletion on chromosome 19 and encodes a chimeric protein where the J-domain of a heat shock protein 40 (HSP40) replaces an amino-terminal segment of the catalytic subunit (C α) of protein kinase A (PKA). This alteration is thought to dysregulate PKA signaling, contributing to tumorigenesis, though the exact mechanisms are still under investigation [1].

A Roadmap for FLHCC Drug Development

Given the lack of information on **Aplithianine A**, the following roadmap, derived from a consensus within the FLHCC research community, outlines critical areas for therapeutic development [1].

- **Targeting the Fusion Protein:** The most direct approach is to develop therapies that inhibit the DNAJ-PKAc fusion kinase itself or the downstream pathways it dysregulates.
- **Exploring Immunotherapy:** Strategies include investigating immune checkpoint inhibitors, developing vaccines against neoantigens derived from the fusion protein, or exploring cell-based therapies.
- **Utilizing Available Models and Resources:** The research community has developed models and resources to facilitate drug discovery. The diagram below outlines the current research framework and therapeutic strategies.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. A framework for fibrolamellar carcinoma research and clinical ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Aplithianine A fibrolamellar hepatocellular carcinoma FLHCC treatment]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b12853215#aplithianine-a-fibrolamellar-hepatocellular-carcinoma-flhcc-treatment>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com